

Calceolarioside A antioxidant activity comparison IC50 values

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Calceolarioside A

CAS No.: 84744-28-5

Cat. No.: S628871

Get Quote

Documented Biological Activities and Effects

Although a direct antioxidant IC50 is unavailable, the table below summarizes the quantitatively measured activities of **Calceolarioside A** from recent scientific literature:

Biological Activity	Experimental Model/Assay	Reported IC50 / Effective Dose	Significance/Mechanism
Anti-inflammatory [1] [2]	Formalin-induced persistent pain (mouse)	100 µg/paw (significant reduction in licking time: 35% in early phase, 75% in late phase)	Demonstrates potent <i>in vivo</i> antinociceptive effect in an inflammatory pain model.
Anti-inflammatory [1] [2]	Carrageenan-induced thermal hyperalgesia (mouse)	50 and 100 µg/paw (significantly reversed hyperalgesia)	Shows anti-hyperalgesic properties, reversing inflammatory pain.
Anti-inflammatory [1] [2]	Zymosan-induced paw edema (mouse)	50 and 100 µg/paw (significant reduction in edema)	Confirms <i>in vivo</i> anti-edema effect.

Biological Activity	Experimental Model/Assay	Reported IC50 / Effective Dose	Significance/Mechanism
Anti-inflammatory [1] [2]	LPS-stimulated cytokine release (THP-1 human macrophages)	Concentration-dependent reduction of IL-6, TNF α , and IL-1 β	Acts by suppressing the production of key pro-inflammatory cytokines.
Anti-tyrosinase [3]	<i>In vitro</i> tyrosinase inhibition assay	19.83 μ M	Suggests potential for skin-lightening or anti-hyperpigmentation applications.
Anti-HMG-CoA Reductase [3]	<i>In vitro</i> HMG-CoA reductase inhibition assay	73.48 μ M	Indicates potential cholesterol-lowering activity.
Anti-Ovarian Cancer [3]	Cell viability assay (NIH-OVCAR-3, ES-2, etc.)	Ranged from 9.31 μ M (UACC-1598) to 24.42 μ M (NIH-OVCAR-3)	Demonstrates cytotoxic activity against a panel of ovarian cancer cell lines.

Detailed Experimental Protocols

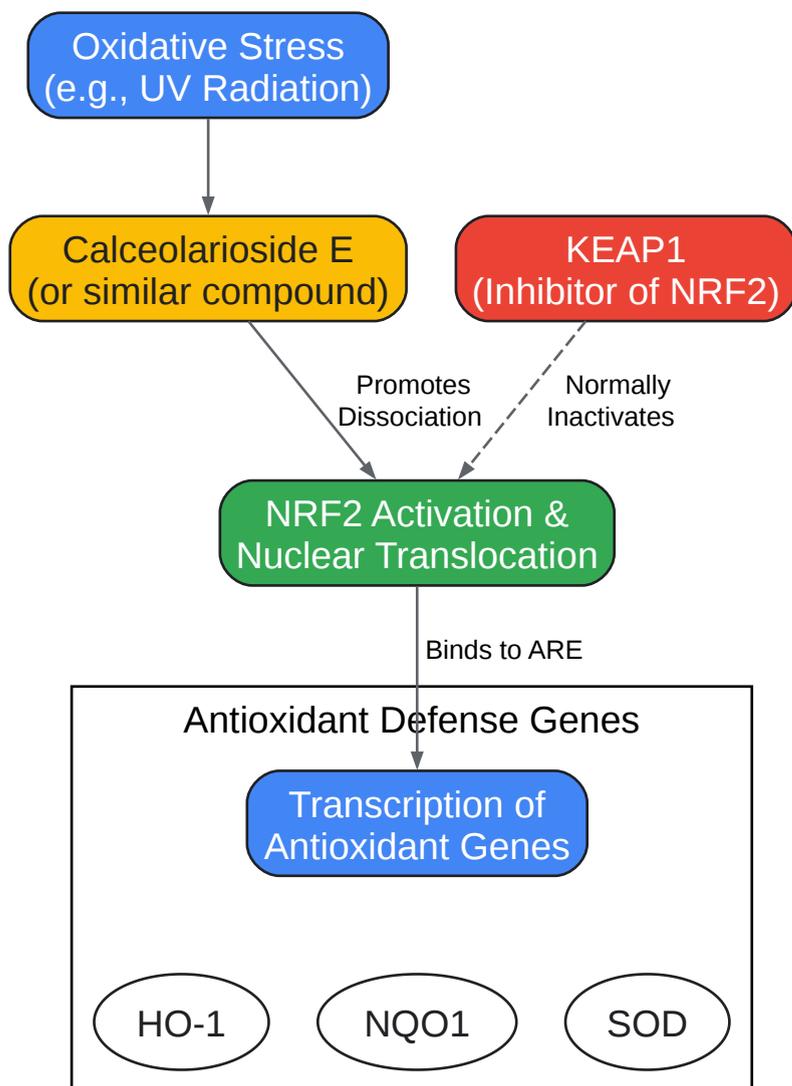
For the key experiments cited above, the methodologies were as follows:

- **In Vivo Anti-inflammatory and Antinociceptive Models [1] [2]:**
 - **Formalin Test:** Mice were given a subcutaneous (s.c.) injection of **Calceolarioside A** (10, 50, 100 μ g/paw) 30 minutes before an intraplantar formalin injection. The time spent licking/biting the injected paw was measured in two phases (0-5 min for neurogenic pain, 15-30 min for inflammatory pain).
 - **Carrageenan-induced Hyperalgesia:** Paw inflammation and hyperalgesia were induced by carrageenan injection. **Calceolarioside A** (10, 50, 100 μ g/paw, s.c.) was administered 2.5 hours later, and the pain threshold was measured with a thermal stimulus.
 - **Zymosan-induced Edema:** Mice were pretreated with **Calceolarioside A** (10, 50, 100 μ g/paw, s.c.) 30 minutes before a zymosan injection. Paw volume was measured plethysmographically from 1 to 24 hours post-injury.
- **In Vitro Cytokine Release Assay [1] [2]:**

- **Cell Model:** Human monocytic THP-1 cells were differentiated into macrophages.
 - **Stimulation & Treatment:** Cells were stimulated with LPS (a potent inflammatory agent) and co-treated with increasing concentrations of **Calceolarioside A**.
 - **Measurement:** The release of pro-inflammatory cytokines (IL-6, TNF α , IL-1 β) into the cell culture medium was quantified using Enzyme-Linked Immunosorbent Assay (ELISA).
- **In Vitro Enzyme Inhibition Assays [3]:**
 - **Tyrosinase Inhibition:** The mushroom tyrosinase enzyme was incubated with **Calceolarioside A** and its substrate (L-tyrosine or L-DOPA). The formation of dopachrome, a colored product, was measured spectrophotometrically at 492 nm. Kojic acid was used as a positive control.
 - **HMG-CoA Reductase Inhibition:** A commercially available enzyme assay kit was used. The activity was measured by monitoring the consumption of NADPH, a cofactor for the reaction, which results in a decrease in absorbance at 340 nm.

NRF2-Mediated Antioxidant Pathway

Research on the closely related compound **Calceolarioside E** provides a plausible mechanism for the antioxidant activity of this chemical class. Studies show it activates the NRF2 pathway, a key cellular defense system against oxidative stress [4]. The diagram below illustrates this pathway, which **Calceolarioside A** may also activate.



[Click to download full resolution via product page](#)

This mechanism is significant because it represents an **indirect antioxidant** strategy. Instead of directly scavenging radicals like in a simple DPPH test, the compound may boost the cell's own defensive enzymes, offering potentially longer-lasting and more comprehensive protection against oxidative damage [4].

Interpretation and Research Implications

- **Mechanistic over Direct Data:** The absence of a DPPH IC50 does not necessarily indicate a lack of antioxidant potential. The robust anti-inflammatory profile and the proven activation of the NRF2 pathway by a structural analog suggest that **Calceolarioside A**'s primary "antioxidant" action may be cellular and indirect.

- **Benchmarking Consideration:** When comparing **Calceolarioside A** to other natural antioxidants, it is more appropriate to compare its anti-inflammatory IC50 values (in the µg/paw range in vivo) or its anti-tyrosinase IC50 (19.83 µM) against the respective values of other compounds, rather than a direct but unavailable DPPH value.
- **Research Pathway:** To fill the data gap, you could experimentally determine the DPPH IC50, or focus on its more clearly demonstrated anti-inflammatory and cytoprotective mechanisms in your assessments.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Calceolarioside A, a Phenylpropanoid Glycoside from ... [pmc.ncbi.nlm.nih.gov]
2. Calceolarioside A, a Phenylpropanoid Glycoside from ... [mdpi.com]
3. Biological Effects of Calceolarioside A as a Natural ... [link.springer.com]
4. Myconoside and Calceolarioside E Restrain UV-Induced ... [mdpi.com]

To cite this document: Smolecule. [Calceolarioside A antioxidant activity comparison IC50 values]. Smolecule, [2026]. [Online PDF]. Available at:
[<https://www.smolecule.com/products/b628871#calceolarioside-a-antioxidant-activity-comparison-ic50-values>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com